

Tetraethylurea: A Versatile Reagent in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: Tetraethylurea

Cat. No.: B072240

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Introduction

Tetraethylurea (TEU), a tetra-substituted urea derivative, is emerging as a valuable reagent in the synthesis of active pharmaceutical ingredients (APIs). Its utility stems from its properties as a high-polarity aprotic solvent and its role as a reagent in various chemical transformations, particularly in amidation and halogenation reactions. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **tetraethylurea** in pharmaceutical synthesis. While specific examples in publicly available literature are limited, this guide extrapolates its application based on the known reactivity of similar urea derivatives and general mentions of its use in the pharmaceutical industry.^{[1][2]}

Physicochemical Properties of Tetraethylurea

A thorough understanding of the physical and chemical properties of **tetraethylurea** is essential for its effective and safe use in the laboratory.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ N ₂ O	--INVALID-LINK--
Molecular Weight	172.27 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Density	0.907 g/mL at 20 °C	--INVALID-LINK--
Boiling Point	211-213 °C	--INVALID-LINK--
Solubility	Soluble in a wide range of organic solvents	--INVALID-LINK--

Applications in Pharmaceutical Synthesis

Tetraethylurea's primary applications in pharmaceutical synthesis are as a versatile solvent and as a reagent in specific chemical transformations.

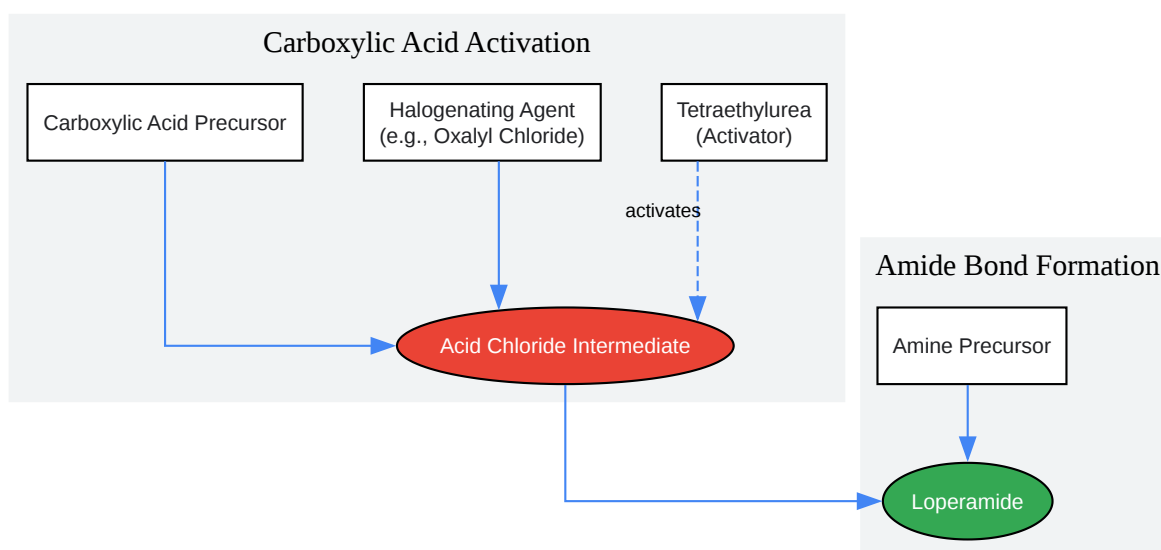
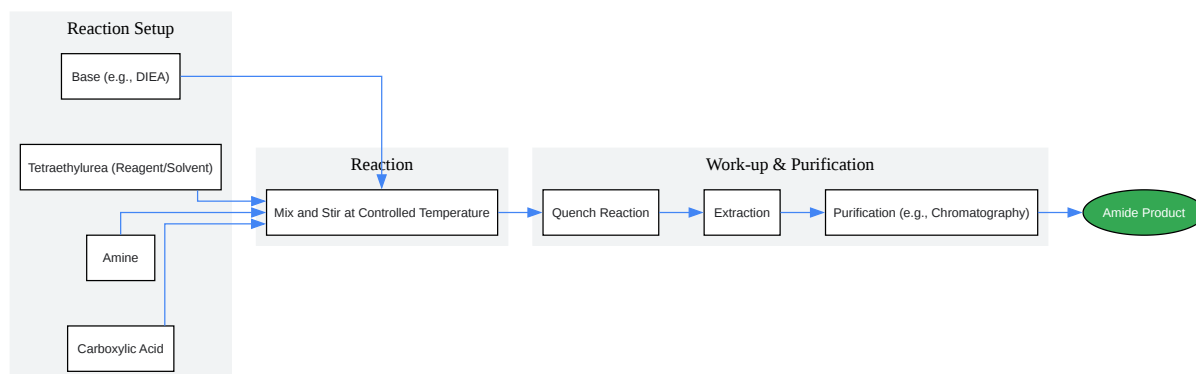
Tetraethylurea as a Solvent

Due to its high boiling point and ability to dissolve a wide range of organic compounds, **tetraethylurea** serves as an excellent solvent for various reactions in pharmaceutical manufacturing.^[1] Its stability under different reaction conditions makes it a suitable medium for complex synthetic steps.

Tetraethylurea in Amidation Reactions

Amide bond formation is a fundamental transformation in the synthesis of a vast number of pharmaceuticals. While not as common as other coupling reagents, tetra-substituted ureas can be employed in amidation reactions. They can activate carboxylic acids, facilitating their reaction with amines to form amides. This application is particularly relevant in the synthesis of peptides and other amide-containing APIs.

General Workflow for Amidation using a Tetra-substituted Urea Derivative:



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References

- 1. US3681457A - Method of making tetramethylurea - Google Patents [patents.google.com]
- 2. Amide Synthesis [fishersci.co.uk]
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